

Altromycin H: pH Stability & Copper Interaction Profile

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Compound Focus: Altromycin H

CAS No.: 160219-87-4

Cat. No.: S639228

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The following data is synthesized from a spectroscopic study on the anticancer antibiotic **Altromycin H** [1] [2]. This information is crucial for understanding its behavior in different experimental conditions.

Table 1: Phenolic Group Dissociation Constants of Altromycin H This table outlines the acid-base characteristics of **Altromycin H**, which are fundamental to its stability and complex-forming behavior.

Phenolic Group Location	Dissociation Constant (pK)	Measurement Temperature
C(5) OH	$pK^1 = 6.7$	25°C
C(11) OH	$pK^2 = 11.8$	25°C

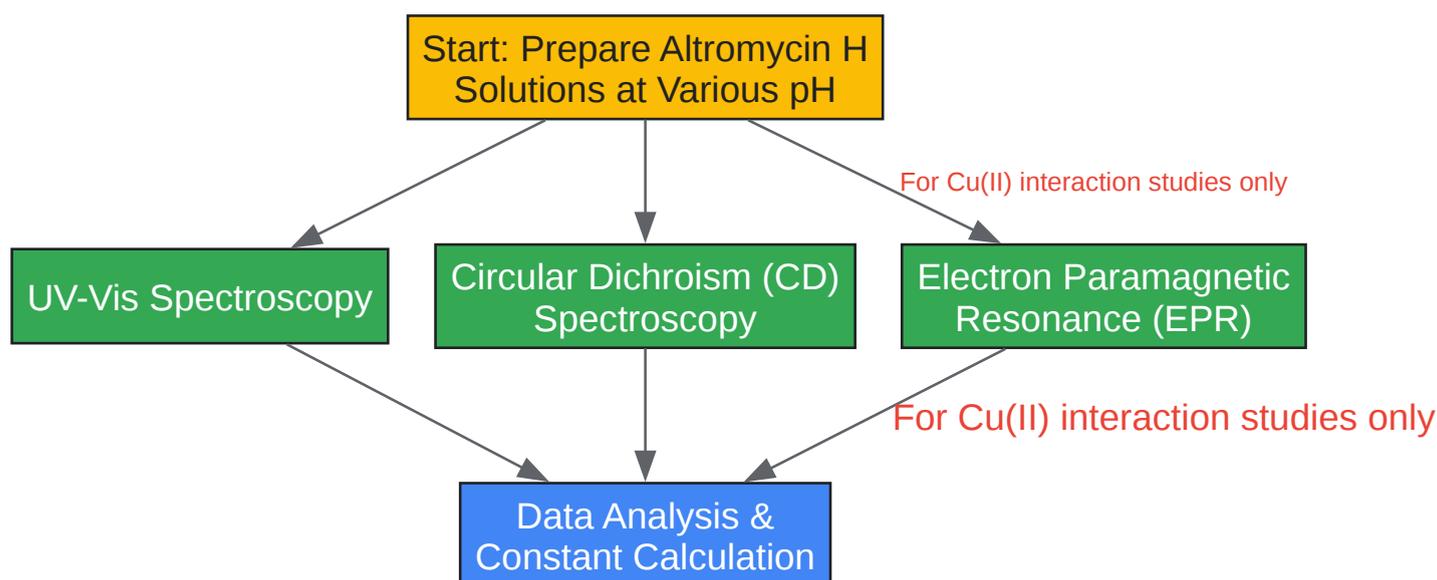
Table 2: Copper(II) Complexation Behavior of Altromycin H This table describes the pH-dependent interaction between **Altromycin H** and Copper(II) ions, a key factor in experimental design.

pH Condition	Predominant Species	Proposed Coordination Sites	Formation Constant (Kf)
pH < 4	No interaction detected	Not applicable	Not applicable

pH Condition	Predominant Species	Proposed Coordination Sites	Formation Constant (Kf)
4 < pH < 8	[Cu(AltroH) ₂] complex	C(4)=O and C(5)OH groups of the chromophore ring	$4.00 \pm 0.9 \times 10^{11} \text{ M}^{-2}$ at 25°C
Alkaline solution (pH > ~8)	Hydroxo-bridged [Cu(OH)(AltroH)] ₂ dimer	Not specified in abstract	Not specified in abstract

Experimental Workflow for Spectroscopic Studies

For researchers looking to validate these findings or conduct similar stability studies, the original research employed a multi-technique spectroscopic approach. The following diagram outlines the core experimental workflow described in the study.



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The methodology can be broken down into two parallel streams:

- **Intrinsic Stability Analysis:** The study characterized the free **Altromycin H** molecule across a pH range using **Electronic Absorption (UV-Vis)** and **Circular Dichroism (CD) Spectroscopy** to determine its inherent stability and assign its spectral bands [1].

- **Copper Interaction Analysis:** The interaction with Copper(II) ions was investigated using all three techniques—**UV-Vis, CD, and EPR spectroscopy**—to determine the stoichiometry, structure, and formation constants of the complexes that arise at different pH levels [1].

Potential FAQs for a Technical Support Center

While direct FAQs on **Altromycin H** are unavailable, here are some potential questions and answers based on the retrieved data.

Q1: Why does my Altromycin H solution form a precipitate when I add a copper salt at neutral pH?

A: This is an expected reaction. In the pH range of 4 to 8, **Altromycin H** forms a stable 2:1 ligand-to-metal complex with Copper(II) ions, $[\text{Cu}(\text{AltroH})_2]$ [1]. The precipitation could be due to the limited solubility of this complex or a concentration that exceeds its solubility limit. Try diluting the solution or confirming the complex's expected solubility in your buffer system.

Q2: I need to work with Altromycin H in its free, uncomplexed form. What pH condition should I use?

A: The study indicates that **at pH values below 4, no coordination occurs** between **Altromycin H** and Copper(II) ions [1]. To ensure the antibiotic remains in its free form, especially in the presence of potential metal contaminants, use a suitably buffered acidic solution ($\text{pH} < 4$).

Q3: The spectral data for my compound doesn't match the literature. What could be wrong?

A: The spectral properties of **Altromycin H** are highly pH-dependent [1]. First, verify the pH of your solution accurately. Second, ensure your solvent and buffers are free of metal ion contaminants (especially Cu^{2+}), as these can significantly alter the UV-Vis and CD spectra by forming the complexes described in Table 2.

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References

1. (PDF) Spectroscopic studies on the anticancer antibiotic Altromycin ... [academia.edu]
2. Spectroscopic studies on the anticancer antibiotic Altromycin and... H [pubmed.ncbi.nlm.nih.gov]

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